

In-Depth Technical Guide: Safety and Handling Precautions for Piperonylic Acid

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Compound of Interest

Compound Name: Piperonylic acid

Cat. No.: B046476

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **piperonylic acid** (CAS No. 94-53-1), also known as 3,4-Methylenedioxybenzoic acid. The following sections detail the hazardous properties, personal protection protocols, emergency procedures, and toxicological information to ensure its safe use in a laboratory and drug development setting.

Hazard Identification and Classification

Piperonylic acid is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2][3][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 1 / 2A	H318: Causes serious eye damage / H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Danger, Warning

Hazard Pictograms:

- GHS05: Corrosion
- GHS07: Exclamation Mark

Physical and Chemical Properties

A summary of the key physical and chemical properties of **piperonylic acid** is provided below.

Property	Value	Reference
Appearance	White to off-white or beige crystalline solid/powder	
Molecular Formula	C ₈ H ₆ O ₄	
Molecular Weight	166.13 g/mol	
Melting Point	229-235 °C	
Boiling Point	180 °C at 1 torr	
Solubility	Very soluble in water. Soluble in ethanol, acetone, and ether.	
pKa	4.35	

Toxicological Data

The toxicological properties of **piperonylic acid** have not been fully investigated. The available acute toxicity data is summarized below. For related compounds like piperonyl butoxide, studies have indicated potential for liver toxicity and reproductive effects in animal models. However, these findings are not directly applicable to **piperonylic acid** and should be interpreted with caution.

Test	Species	Route	Result	Reference
LD50	Mouse	Intraperitoneal	>800 mg/kg	

No conclusive evidence is available regarding the carcinogenicity, mutagenicity, or reproductive toxicity of **piperonylic acid**. The International Agency for Research on Cancer (IARC) has not classified **piperonylic acid** as a carcinogen.

Experimental Protocols

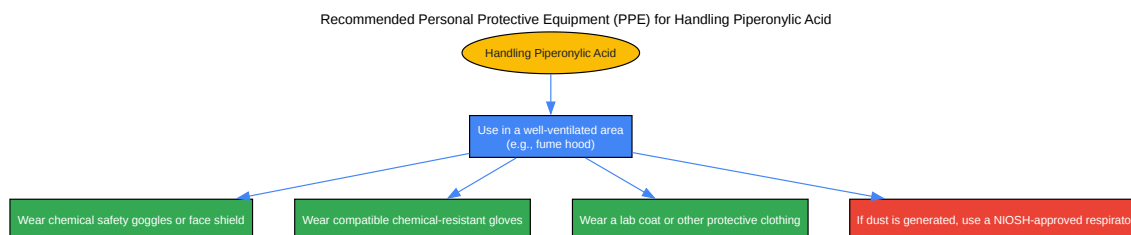
Detailed experimental protocols for the toxicological studies of **piperonylic acid** are not publicly available. The provided data is based on standard toxicological testing methodologies. For instance, acute toxicity studies like the LD50 test typically involve administering the substance to animals at different doses to determine the dose that is lethal to 50% of the test population.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **piperonylic acid** to determine the appropriate level of PPE. The following diagram outlines the recommended PPE.



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Caption: Recommended PPE for handling **piperonylic acid**.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

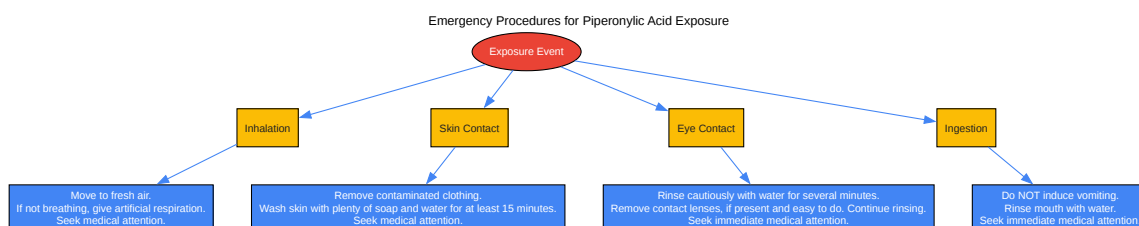
Storage Conditions

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.

- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

In the event of an emergency, follow these procedures.



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Caption: Emergency procedures for **piperonyllic acid** exposure.

First-Aid Measures

Exposure Route	First-Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.	

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Wear appropriate personal protective equipment (see Section 5.1). Avoid dust formation. Ensure adequate ventilation. Evacuate personnel to safe areas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Sweep up and shovel into a suitable container for disposal. Avoid generating dust.

Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations. Contact a licensed professional waste disposal service to dispose of this material.

This technical guide is intended to provide comprehensive safety and handling information for **piperonylic acid**. It is imperative that all users read and understand this information before working with this chemical. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most current and detailed information.

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